

An In-Depth Technical Guide to the Physicochemical Properties of Indium Triethoxide

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Compound of Interest

Compound Name: *Indium triethoxide*

CAS No.: 62763-48-8

Cat. No.: B1611805

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Foreword

Indium triethoxide [$\text{In}(\text{OCH}_2\text{CH}_3)_3$], a key organometallic precursor, holds significant promise in various advanced material and pharmaceutical applications. Its utility in the synthesis of indium-based quantum dots, transparent conducting oxides, and as a potential catalyst necessitates a thorough understanding of its fundamental physicochemical properties. This comprehensive technical guide provides an in-depth exploration of the molecular weight and density of **Indium triethoxide**, grounded in established scientific principles and experimental methodologies. As Senior Application Scientists, we aim to deliver not just data, but a foundational understanding of the causality behind these properties and the self-validating systems for their determination.

Core Physicochemical Properties of Indium Triethoxide

A precise understanding of the molecular weight and density of **Indium triethoxide** is paramount for stoichiometric calculations in synthesis, material formulation, and for predicting its behavior in various chemical processes.

Molecular Weight

The molecular weight of a compound is a fundamental property derived from its chemical formula and the atomic weights of its constituent elements. For **Indium triethoxide**, with the chemical formula $C_6H_{15}InO_3$, the molecular weight is a critical parameter for accurate molar calculations in synthetic procedures and material science applications.

The calculated molecular weight of **Indium triethoxide** is 250.00 g/mol . Furthermore, high-resolution mass spectrometry provides an exact mass of 250.006 g/mol , accounting for the specific isotopes of each element.[1]

Table 1: Summary of Molecular Weight Data for **Indium Triethoxide**

Property	Value	Source
Chemical Formula	$C_6H_{15}InO_3$	[1]
Molecular Weight	250.00 g/mol	[1]
Exact Mass	250.006 g/mol	[1]

Density

The density of a material is its mass per unit volume and is a crucial parameter for process design, material handling, and quality control. While a definitive, experimentally verified value for the density of solid **Indium triethoxide** is not readily available in the public domain, this guide outlines the established methodologies for its precise determination. The lack of a published value is likely due to the compound's sensitivity to air and moisture, which complicates standard measurement techniques.

Experimental Determination of Physicochemical Properties

The determination of the molecular weight and density of air- and moisture-sensitive compounds like **Indium triethoxide** requires specialized experimental techniques to ensure accuracy and prevent decomposition.

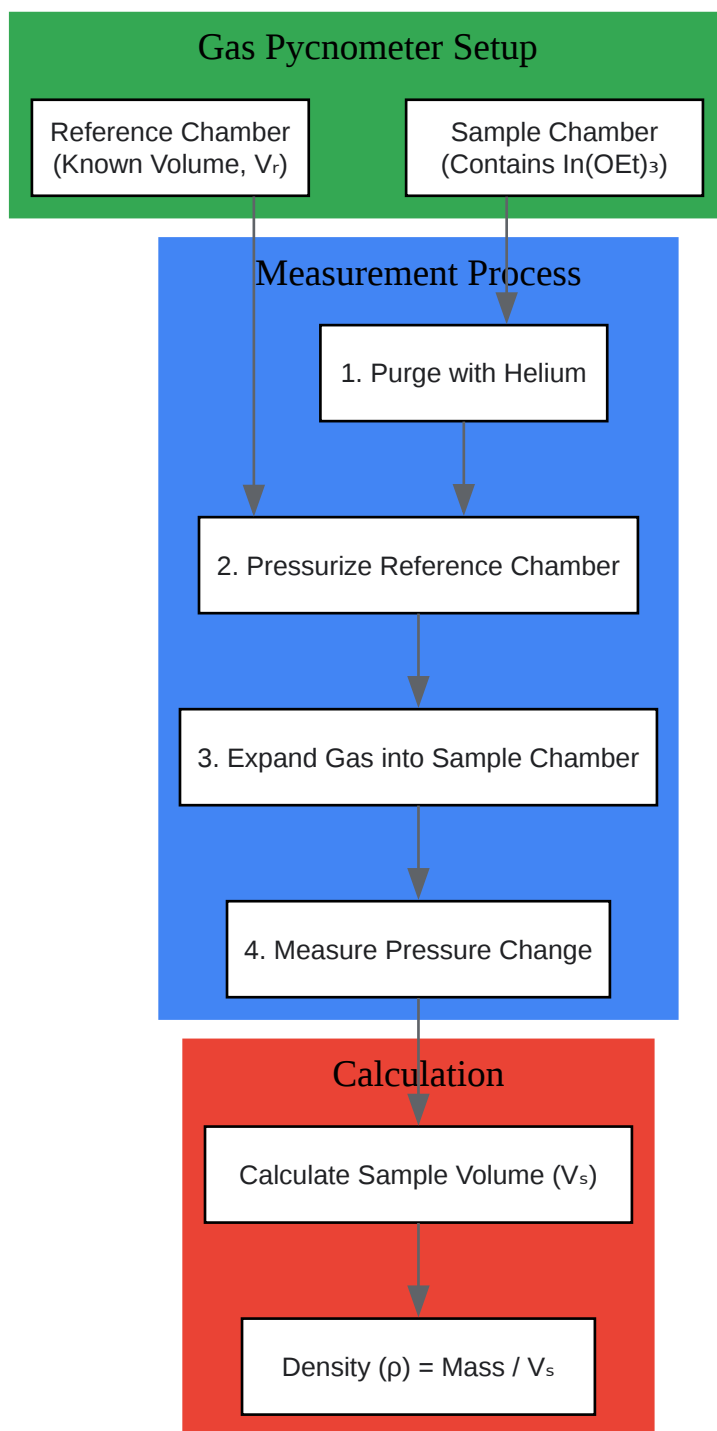
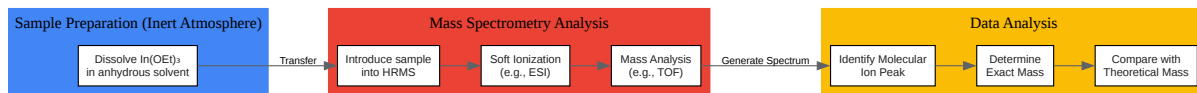
Molecular Weight Determination by Mass Spectrometry

Principle: Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. For the determination of the molecular weight of **Indium triethoxide**, techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) can be employed. The causality behind this choice lies in the ability of these "soft" ionization techniques to generate intact molecular ions of thermally labile and non-volatile compounds like metal alkoxides, minimizing fragmentation and providing a clear molecular ion peak.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **Indium triethoxide** is prepared in a suitable anhydrous organic solvent (e.g., tetrahydrofuran or toluene) under an inert atmosphere (e.g., argon or nitrogen) in a glove box.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap mass analyzer, is used.
- **Ionization:** The sample solution is introduced into the mass spectrometer via an appropriate ionization source (e.g., ESI).
- **Data Acquisition:** The mass spectrum is acquired, showing the relative abundance of ions as a function of their mass-to-charge ratio.
- **Data Analysis:** The peak corresponding to the molecular ion ($[M]^+$ or $[M+H]^+$) is identified, and its exact mass is determined. This experimental value is then compared to the theoretical exact mass calculated from the isotopic masses of the constituent atoms.

Diagram 1: Workflow for Molecular Weight Determination by Mass Spectrometry



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Caption: The fundamental steps involved in determining density using a gas pycnometer.

Synthesis and Characterization of Indium Triethoxide

A reliable synthesis and thorough characterization are essential to ensure the purity and identity of the **Indium triethoxide** used for any application.

Synthesis of Indium Triethoxide

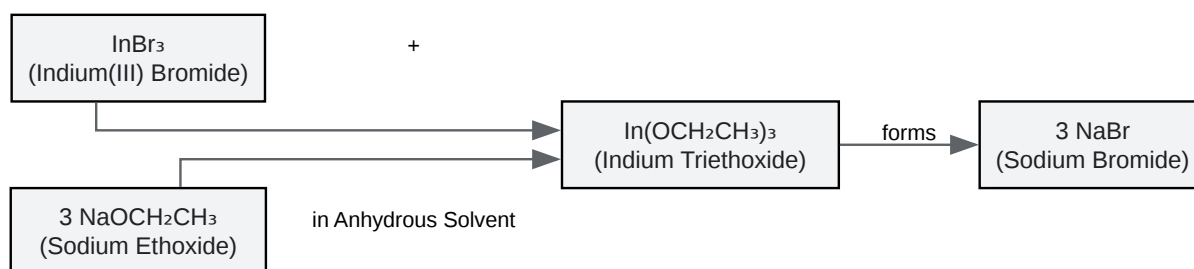
Indium triethoxide can be synthesized via the reaction of an indium trihalide, such as indium(III) chloride or bromide, with a sodium alkoxide in an anhydrous organic solvent. [2] The choice of a strong, non-nucleophilic base is crucial to drive the reaction to completion and minimize side reactions. [2] Experimental Protocol: Synthesis from Indium(III) Bromide and Sodium Ethoxide

This protocol is adapted from a general method for the synthesis of indium alkoxides. [2]

- **Reaction Setup:** All glassware must be rigorously dried, and the reaction should be conducted under a positive pressure of an inert gas (e.g., argon) using Schlenk line techniques.
- **Preparation of Sodium Ethoxide:** In a Schlenk flask, dissolve sodium metal in an excess of anhydrous ethanol with stirring.
- **Reaction:** In a separate Schlenk flask, dissolve indium(III) bromide in a suitable anhydrous solvent (e.g., a mixture of hexane and 1-butanol). [2] Cool this solution to 0 °C in an ice bath.
- **Addition:** Slowly add the sodium ethoxide solution to the stirred solution of indium(III) bromide at 0 °C.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for several hours to ensure complete reaction.

- **Workup:** The precipitated sodium bromide is removed by filtration under an inert atmosphere. The solvent is then removed from the filtrate under reduced pressure to yield the crude **Indium triethoxide**.
- **Purification:** The crude product can be purified by sublimation or recrystallization from a suitable anhydrous solvent.

Diagram 3: Synthetic Pathway to **Indium Triethoxide**



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Caption: Reaction scheme for the synthesis of **Indium triethoxide**.

Characterization of Indium Triethoxide

Confirmation of the identity and purity of the synthesized **Indium triethoxide** is achieved through a combination of spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethoxide ligands. A triplet corresponding to the methyl protons ($-\text{CH}_3$) and a quartet for the methylene protons ($-\text{OCH}_2-$) would be anticipated. The integration of these signals should be in a 3:2 ratio.
 - ^{13}C NMR: The carbon NMR spectrum should display two distinct resonances corresponding to the methyl and methylene carbons of the ethoxide groups.
- **Infrared (IR) Spectroscopy:** The IR spectrum will show characteristic C-H stretching and bending vibrations, as well as the prominent In-O stretching vibrations, providing evidence

for the formation of the metal alkoxide.

Safe Handling and Storage

Indium triethoxide is an air- and moisture-sensitive compound and may be pyrophoric.

[3]Therefore, strict adherence to safe handling and storage protocols is imperative.

- **Handling:** All manipulations should be carried out in a controlled inert atmosphere, such as a glove box or using Schlenk line techniques. [3]* **Personal Protective Equipment (PPE):** Appropriate PPE, including safety glasses, a flame-resistant lab coat, and gloves, must be worn at all times.
- **Storage:** **Indium triethoxide** should be stored in a tightly sealed container under an inert atmosphere (e.g., argon) in a cool, dry place, away from sources of ignition and moisture.

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